

Thermal properties of 1,10-Decanediol (melting point, boiling point)

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Compound of Interest

Compound Name: 1,10-Decanediol

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Thermal Properties of 1,10-Decanediol: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key thermal properties of **1,10-decanediol**, a versatile organic compound with applications in various scientific fields, including drug development. A thorough understanding of its melting and boiling points is critical for its application in synthesis, formulation, and material science. This document outlines these properties, details the experimental protocols for their determination, and presents a logical workflow for these analytical procedures.

Core Thermal Properties

1,10-Decanediol is characterized as a white, crystalline solid at room temperature.[1] Its thermal behavior, specifically its transition from solid to liquid and liquid to gas, is a fundamental aspect of its physical chemistry.

Data Presentation: Melting and Boiling Points

The melting and boiling points of **1,10-decanediol** have been reported across various sources. These values are summarized in the table below for easy comparison. The slight variations observed can be attributed to differences in experimental conditions and sample purity.

Thermal Property	Value	Conditions
Melting Point	72-75 °C	Not specified
	71-75 °C / 159.8-167 °F	Not specified
	73 °C	Not specified
	74.00 °C	@ 0.00 mm Hg
	81.7 °C	Not specified
Boiling Point	297 °C / 566.6 °F	@ 760 mmHg
	192 °C	@ 2.67 kPa
	347.00 °C	@ 760.00 mm Hg
	297 °C	Not specified
	192 °C	Not specified

Note: The boiling point is significantly influenced by pressure. Values reported at reduced pressure will be lower than the boiling point at standard atmospheric pressure (760 mmHg).

Experimental Protocols

Accurate determination of melting and boiling points is crucial for compound identification and purity assessment.^{[2][3]} The following sections detail the standard methodologies for these measurements.

Determination of Melting Point: Capillary Method

The capillary method is a widely used and straightforward technique for determining the melting point of a solid.^[4]

Principle: A small, powdered sample of the substance is heated at a controlled rate. The temperature at which the solid transitions into a liquid is recorded as the melting point. Pure crystalline solids typically exhibit a sharp melting point range of 0.5-1.0°C, while impurities can lead to a depressed and broader melting range.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or DigiMelt)
- Capillary tubes (sealed at one end)
- Thermometer or digital temperature probe
- Sample of **1,10-decanediol** (finely powdered)
- Mortar and pestle (optional, for powdering the sample)

Procedure:

- Sample Preparation: Ensure the **1,10-decanediol** sample is completely dry and in a fine powdered form.
- Loading the Capillary Tube: Gently tap the open end of a capillary tube into the powdered sample to collect a small amount of material. The packed sample height should be approximately 2-3 mm.
- Compacting the Sample: Tap the sealed end of the capillary tube on a hard surface or drop it through a long glass tube to compact the sample at the bottom.
- Apparatus Setup: Place the loaded capillary tube into the heating block of the melting point apparatus.
- Heating:
 - For an unknown sample, a rapid heating rate (10-20 °C/min) can be used to determine an approximate melting range.
 - For a more precise measurement, a slower heating rate of approximately 2 °C/min should be used, starting from a temperature about 5-10 °C below the expected melting point.
- Observation and Recording: Observe the sample through the viewing lens. Record the temperature at which the first drop of liquid appears (onset of melting) and the temperature

at which the entire sample becomes a clear liquid (completion of melting). This range is the melting point of the sample.

Determination of Boiling Point: Micro-Boiling Point Method

For small sample volumes, the micro-boiling point method using a Thiele tube or a similar apparatus is a convenient and accurate technique.

Principle: The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. This method involves heating a small sample of the liquid and observing the temperature at which rapid and continuous bubbling occurs, followed by the liquid being drawn into an inverted capillary tube upon cooling.

Apparatus:

- Small test tube or vial
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., Thiele tube with heating oil, or a heating block)
- Rubber band or wire to attach the test tube to the thermometer

Procedure:

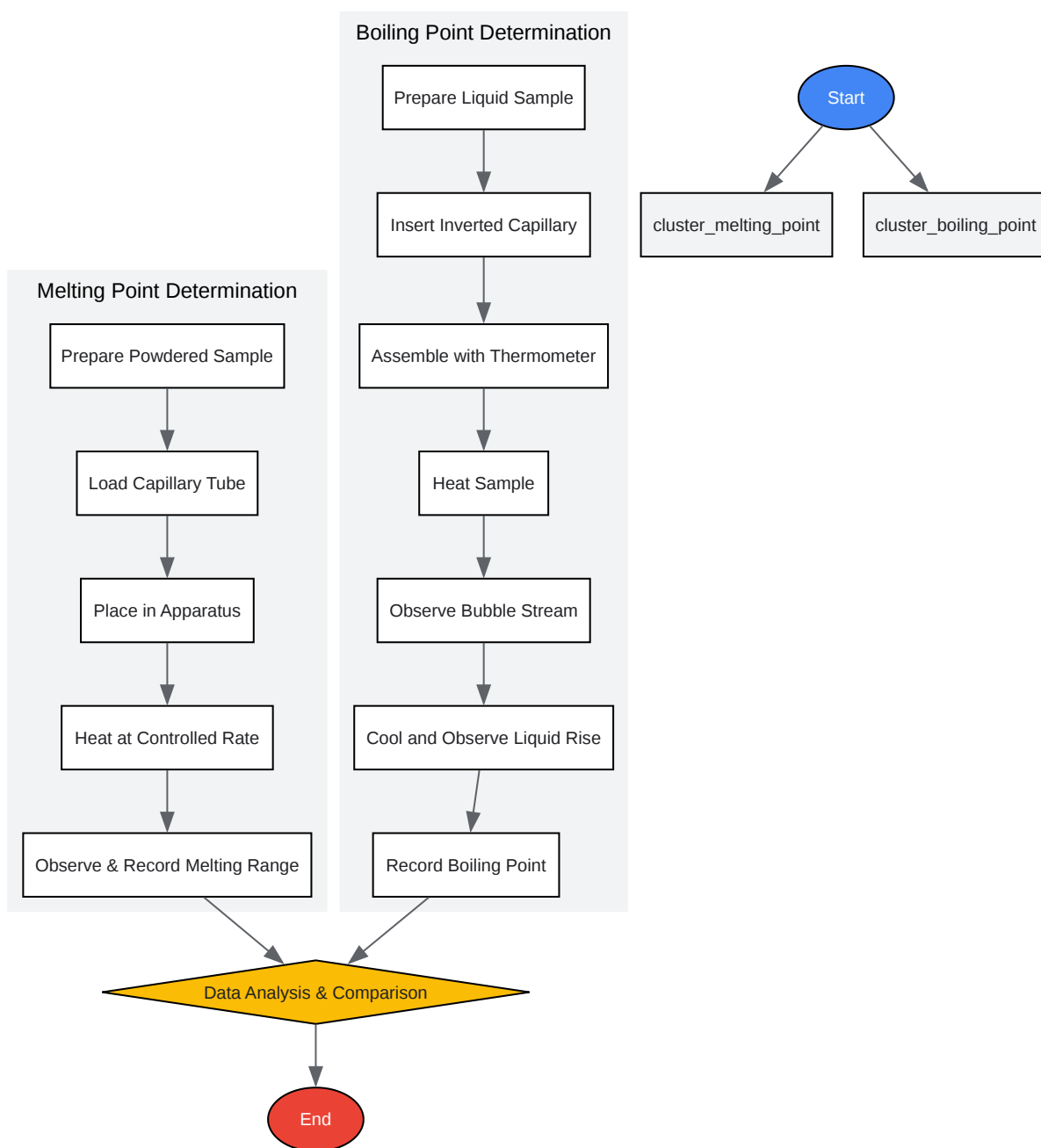
- **Sample Preparation:** Place a few milliliters of **1,10-decanediol** (in its liquid state, pre-melted if necessary) into a small test tube.
- **Capillary Insertion:** Place a capillary tube into the test tube with the open end down.
- **Apparatus Assembly:** Attach the test tube to a thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
- **Heating:** Immerse the assembly in a heating bath (e.g., a Thiele tube). Heat the apparatus gently.

- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube. Continue heating until a rapid and continuous stream of bubbles is observed.
- **Cooling and Recording:** Stop heating and allow the apparatus to cool slowly. The stream of bubbles will slow down and eventually stop. The boiling point is the temperature at which the liquid is drawn up into the capillary tube.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the determination of the thermal properties of **1,10-decanediol**.

Workflow for Thermal Property Determination of 1,10-Decanediol



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Caption: Experimental workflow for determining the melting and boiling points of **1,10-decanediol**.

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